

An In-depth Technical Guide to the Physical Properties of Benzyltrimethylammonium Tetrachloroiodate

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Compound of Interest

Compound Name: *Benzyltrimethylammonium
tetrachloroiodate*

Cat. No.: *B039969*

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This guide provides a comprehensive overview of the physical properties of **Benzyltrimethylammonium tetrachloroiodate**, a versatile quaternary ammonium salt. Designed for researchers, scientists, and professionals in drug development and organic synthesis, this document delves into the synthesis, structural characteristics, spectroscopic signature, thermal behavior, and solubility of this important reagent. The information is presented to not only detail its properties but also to provide insights into the practical application and handling of this compound.

Introduction

Benzyltrimethylammonium tetrachloroiodate, with the chemical formula $[\text{C}_6\text{H}_5\text{CH}_2\text{N}(\text{CH}_3)_3]^+[\text{ICl}_4]^-$, is a stable, crystalline quaternary ammonium polyhalide.[1][2] It has garnered significant attention in synthetic organic chemistry as a powerful and selective chlorinating and oxidizing agent.[2][3][4] Its ionic nature, combined with the reactivity of the tetrachloroiodate anion, makes it a valuable tool in a variety of chemical transformations, including the chlorination of aromatic compounds and the oxidation of alcohols and alkenes.[3][4][5] This guide aims to consolidate the available physical data and present it in a manner that is both informative and practical for laboratory applications.

Synthesis and Handling

The synthesis of **Benzyltrimethylammonium tetrachloroiodate** can be achieved through straightforward methods, making it an accessible reagent for most chemistry laboratories. Two common preparative methods are outlined below.

Synthesis from Iodine Monochloride

A common and efficient method involves the reaction of benzyltrimethylammonium chloride with iodine monochloride (ICl).^[6]

- **Reaction Principle:** The chloride ion from the quaternary ammonium salt adds to the iodine atom of ICl, forming the tetrachloroiodate anion.
- **Experimental Protocol:**
 - In a well-ventilated fume hood, dissolve benzyltrimethylammonium chloride (18.6 g, 0.1 mol) in water (100 mL).
 - In a separate flask, prepare a solution of iodine monochloride (16.2 g, 0.1 mol) in dichloromethane (200 mL).
 - At room temperature, add the ICl solution dropwise to the benzyltrimethylammonium chloride solution over a period of 30 minutes with vigorous stirring.
 - The product precipitates from the reaction mixture. Collect the solid by filtration.
 - Purify the crude product by recrystallization from a mixture of dichloromethane and diethyl ether (3:1) to yield orange-red needles.^[6]

Synthesis using Chlorine Gas

An alternative high-yielding synthesis involves the direct chlorination of a mixture of benzyltrimethylammonium chloride and iodine.^[5]

- **Reaction Principle:** Chlorine gas acts as the chlorinating agent, converting the iodide from the initial reaction of benzyltrimethylammonium chloride and iodine into the tetrachloroiodate anion.
- **Experimental Protocol:**

- In a fume hood, dissolve benzyltrimethylammonium chloride (18.6 g, 0.1 mol) and iodine (12.7 g, 0.05 mol) in dichloromethane (300 mL).
- Bubble chlorine gas through the solution for approximately 15 minutes. The reaction is exothermic and the color of the solution will change.
- The product will precipitate out of the solution. Collect the solid by filtration.
- Wash the solid with a small amount of cold dichloromethane and dry under vacuum. This method can yield up to 95% of the desired product.[5]

Handling and Storage

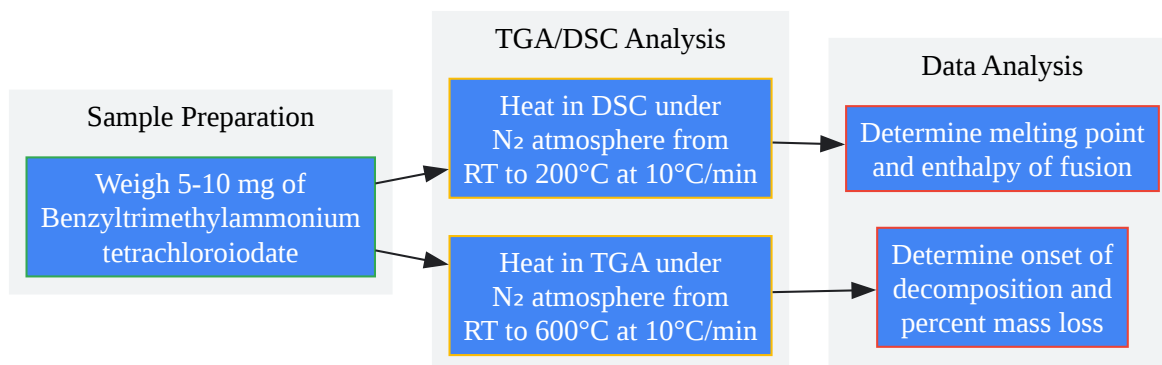
Benzyltrimethylammonium tetrachloroiodate is a stable solid but can gradually decompose upon prolonged exposure to air, with the evolution of chlorine gas.[5] It is also corrosive and can cause severe skin burns and eye damage.

- Storage: Store in a tightly sealed container in a cool, dry place, away from moisture.[5][7] Recommended storage temperatures are between 2-8°C.[5][7]
- Handling: Always handle this reagent in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[5]

Molecular and Crystal Structure

Benzyltrimethylammonium tetrachloroiodate is an ionic compound composed of a Benzyltrimethylammonium cation and a tetrachloroiodate anion.

Diagram: Ionic Structure of **Benzyltrimethylammonium Tetrachloroiodate**



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